

High-Performance Liquid Chromatography Analysis of 5-Ethylpyridine-3-carboxylic Acid

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Compound of Interest

Compound Name: 5-Ethylpyridine-3-carboxylic acid

CAS No.: 3222-53-5

Cat. No.: B1291507

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Application Note & Protocol Guide

Introduction & Chemical Context

5-Ethylpyridine-3-carboxylic acid (CAS: 302-24-9), often referred to as 5-Ethylnicotinic acid, is a critical intermediate in the synthesis of complex pyridine-based pharmaceuticals and a structural analog of Nicotinic Acid (Vitamin B3). Its analysis is frequently required during impurity profiling of drug substances or metabolic studies of pyridine derivatives.

The Physicochemical Challenge

Developing a robust HPLC method for this compound presents a classic "Pyridine Problem" due to its amphoteric nature. The molecule contains:

- A Basic Center: The pyridine nitrogen ().
- An Acidic Center: The carboxylic acid at position 3 ().

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This zwitterionic character means the compound's retention behavior is highly sensitive to pH. Furthermore, the basic nitrogen is prone to interacting with residual silanols on silica-based columns, leading to severe peak tailing unless specific precautions are taken.

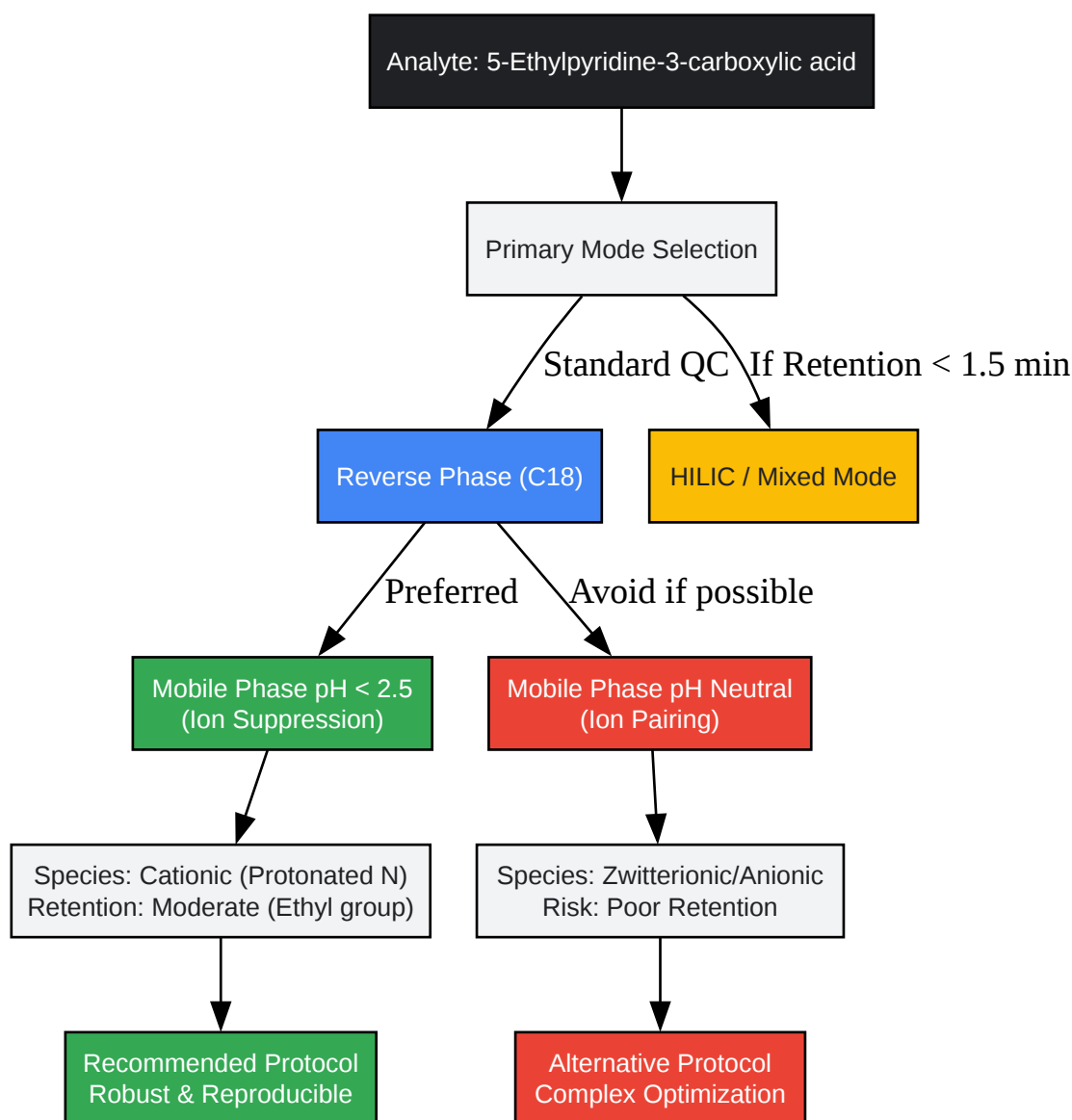
Analytical Strategy

To ensure Scientific Integrity and Trustworthiness, this guide prioritizes a Reverse-Phase Ion-Suppression approach. By operating at a low pH (below the

of the carboxylic acid), we suppress the ionization of the acid moiety while protonating the nitrogen. This creates a predictable cationic species that can be retained via hydrophobic interaction (due to the ethyl group) while minimizing secondary silanol interactions through high ionic strength buffers or modern end-capped columns.

Method Development Logic (Decision Matrix)

The following diagram illustrates the critical decision pathways for selecting the stationary phase and mobile phase based on the compound's behavior.



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Caption: Decision matrix for selecting the optimal chromatographic mode. The Ion-Suppression pathway (Green) is the primary recommendation for stability.

Standard Operating Procedure (SOP)

Protocol ID: HPLC-5ENA-001

Equipment & Reagents[1]

- HPLC System: Agilent 1200/1260 Infinity or equivalent with DAD/VWD.

- Column: C18, End-capped, Base-Deactivated (e.g., Agilent Zorbax Eclipse Plus C18 or Waters XBridge C18).
 - Dimensions: 150 mm x 4.6 mm, 3.5 μ m or 5 μ m.
- Reagents: HPLC Grade Acetonitrile (ACN), Potassium Dihydrogen Phosphate (), Phosphoric Acid (85%).

Chromatographic Conditions

Parameter	Setting	Rationale
Mobile Phase A	20 mM Buffer, adjusted to pH 2.5 with .	Low pH suppresses carboxylic acid ionization () and ensures Nitrogen is protonated (), reducing peak splitting.
Mobile Phase B	Acetonitrile (100%)	Provides elution strength. The ethyl group makes this analog more hydrophobic than Nicotinic acid.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.
Isocratic Ratio	90% A / 10% B	High aqueous content is required to retain the polar core, but the 10% organic drives the ethyl-substituted analog off the column.
Column Temp	30°C	Controls viscosity and improves reproducibility.
Detection	UV @ 260 nm	The pyridine ring absorption maximum. (210 nm is more sensitive but prone to noise/interference).
Injection Vol	5 - 10 µL	Standard injection volume.
Run Time	~10 - 12 minutes	5-EthylNicotinic acid typically elutes between 5–8 minutes.

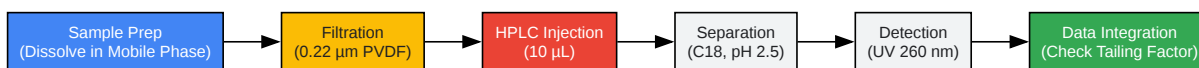
Sample Preparation

- Stock Solution (1.0 mg/mL): Weigh 10 mg of **5-Ethylpyridine-3-carboxylic acid** reference standard into a 10 mL volumetric flask. Dissolve in Mobile Phase A.

- Note: Do not dissolve in pure Acetonitrile; the salt form may precipitate or peak shape may distort due to solvent mismatch.
- Working Standard (50 µg/mL): Dilute 500 µL of Stock Solution into 9.5 mL of Mobile Phase A.
- Filtration: Filter all samples through a 0.22 µm PVDF or PTFE syringe filter prior to injection.

Analytical Workflow & Data Processing

The following diagram details the sample-to-result workflow, emphasizing the critical checkpoints for data integrity.



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Caption: Step-by-step analytical workflow ensuring sample integrity and correct data processing.

System Suitability & Validation Parameters

To ensure the method is "Self-Validating" (Part 2 Requirement), the following criteria must be met before accepting data.

Parameter	Acceptance Criteria	Scientific Justification
Tailing Factor ()		Pyridines are prone to tailing. indicates secondary silanol interactions or column aging.
Theoretical Plates ()		Ensures sufficient column efficiency for impurity separation.
Precision (RSD)	(n=6)	Confirms the stability of the pump and autosampler.
Resolution ()		If analyzing alongside Nicotinic Acid (impurity), the ethyl derivative must be fully resolved.

Validation Ranges (Typical)

- Linearity: 1.0 µg/mL to 100 µg/mL ().
- LOD/LOQ: Typically 0.1 µg/mL and 0.5 µg/mL respectively, depending on detector sensitivity.

Troubleshooting Guide

Issue 1: Severe Peak Tailing ()

- Cause: Interaction between the protonated nitrogen and acidic silanols on the silica support.
- Fix A: Ensure the column is "Base Deactivated" (high carbon load, end-capped).
- Fix B: Add an ion-pairing competitor. Add 5 mM Triethylamine (TEA) to the buffer and adjust pH back to 2.5 with Phosphoric acid. The TEA saturates the silanol sites.

Issue 2: Retention Time Drift

- Cause: pH instability. The retention of this zwitterion is extremely sensitive to pH changes around 2.5–3.5.
- Fix: Verify the pH meter calibration. Ensure the buffer is prepared fresh and the pH is adjusted after dissolving the phosphate salt but before adding organic solvent (if premixing).

Issue 3: Split Peaks

- Cause: Sample solvent mismatch.
- Fix: Ensure the sample is dissolved in the Mobile Phase or a solvent with weaker elution strength (100% Buffer). Never dissolve in 100% ACN.

References

- SIELC Technologies. (n.d.). HPLC Separation of Pyridinecarboxylic Acids. Retrieved from [\[Link\]](#)
- Starna Scientific. (n.d.). Nicotinic Acid Reference for Absorbance/Linearity in the Far Ultraviolet. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 346160, 5-Phenylpyridine-3-carboxylic acid (Analog Reference). Retrieved from [\[Link\]](#)
- Helix Chromatography. (n.d.). HPLC Methods for analysis of Pyridine. Retrieved from [\[Link\]](#)
- Williams, R. (2022).^{[1][2]} pKa Data Compiled by R. Williams. Organic Chemistry Data. Retrieved from [\[Link\]](#)

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Sources

- [1. organicchemistrydata.org](https://www.organicchemistrydata.org) [[organicchemistrydata.org](https://www.organicchemistrydata.org)]
- [2. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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